

Technical Guide to Neobetanin (CAS Number: 71199-29-6)

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Compound of Interest

Compound Name: *Neobetanin*

CAS No.: 71199-29-6

Cat. No.: B16118505

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Neobetanin (CAS: 71199-29-6) is a naturally occurring betacyanin pigment found in plants of the order Caryophyllales, most notably in red beetroot (*Beta vulgaris*).^{[1][2]} Structurally, it is an aromatized derivative of betanin, characterized by a pyridine ring formed through oxidation.^[3] This structural modification results in a distinct orange to red-violet hue.^{[1][4]} **Neobetanin** is recognized for its significant antioxidant properties, which are attributed to its ability to donate electrons and neutralize free radicals.^[1] Its potential bioactivity has led to investigations into its role in mitigating oxidative stress-related conditions. This document provides a comprehensive technical overview of **Neobetanin**, including its physicochemical properties, experimental protocols for its isolation and analysis, and its putative mechanisms of action involving key cellular signaling pathways. There is some debate in the scientific literature regarding whether **neobetanin** is a genuine natural constituent or an artifact formed from betanin degradation under acidic conditions during isolation.^[4]

Physicochemical and Spectroscopic Data

The fundamental chemical and physical characteristics of **Neobetanin** are crucial for its application in research and development. These properties have been compiled from various databases and literature sources.

Property	Value	Source(s)
CAS Number	71199-29-6	[1][2]
Molecular Formula	C ₂₄ H ₂₄ N ₂ O ₁₃	[1][2]
Molecular Weight	548.45 g/mol	[1]
IUPAC Name	4-[(E)-2-[(2S)-2-carboxy-6-hydroxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2,3-dihydroindol-1-yl]ethenyl]pyridine-2,6-dicarboxylic acid	[2]
Synonyms	Neobetanidin 5-O-beta-glucoside, 14,15-dehydrobetanin	[4][5]
Appearance	Orange-yellow pigment	[3][4]
UV-Vis λ _{max}	~478 nm (This represents a hypsochromic shift from betanin's λ _{max} of ~536 nm)	[6]
Water Solubility (ALOGPS)	1.14 g/L	[5]
logP (ALOGPS)	-0.15	[5]
pKa (Strongest Acidic)	2.73	[5]
pKa (Strongest Basic)	-3.65	[5]
Storage	Store at < -15°C in a well-closed container.	[1]

Biological Activity

Antioxidant Properties

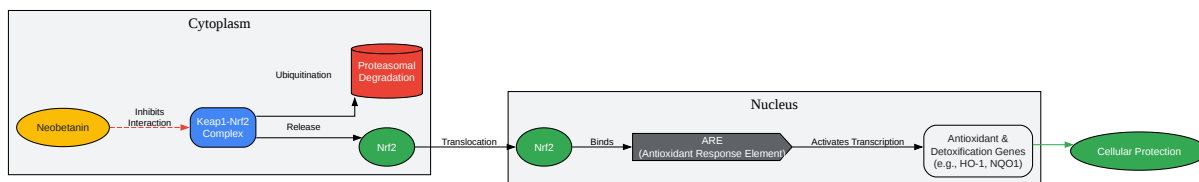
Neobetanin demonstrates significant free radical scavenging abilities, a characteristic feature of its betalain structure which includes conjugated double bonds.[1] Its mode of action involves the donation of electrons to neutralize reactive oxygen species (ROS), thereby reducing oxidative stress.[1] Comparative studies of major betalains have indicated that the antioxidant potential of **neobetanin** is second only to betanin.[7] While specific IC₅₀ values for **neobetanin** are not widely reported, its activity is considered potent. The antioxidant capacity of betalains is generally pH-dependent, with deprotonated species at neutral or basic pH showing greater antiradical properties.[4]

Potential Signaling Pathways

Betalains, as a class of compounds, are known to modulate key signaling pathways involved in cellular stress and inflammation. It is hypothesized that **neobetanin** exerts its biological effects through similar mechanisms, primarily targeting the Nrf2-ARE and NF-κB pathways.[3]

Nrf2-ARE Pathway Activation

The Nuclear factor erythroid 2-related factor 2 (Nrf2) is a master regulator of the antioxidant response. Under normal conditions, Nrf2 is sequestered in the cytoplasm by Keap1, which facilitates its degradation. In the presence of activators like betalains, Nrf2 is released from Keap1, translocates to the nucleus, and binds to the Antioxidant Response Element (ARE). This binding initiates the transcription of a suite of cytoprotective genes, including antioxidant and detoxification enzymes.[3]

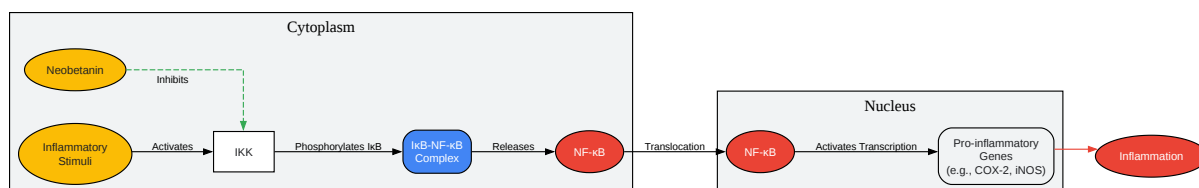


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Neobetanin-mediated activation of the Nrf2-ARE pathway.

NF- κ B Pathway Inhibition

The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation. In unstimulated cells, NF- κ B is held inactive in the cytoplasm by inhibitor of κ B (I κ B) proteins. Pro-inflammatory stimuli trigger the phosphorylation and subsequent degradation of I κ B, freeing NF- κ B to translocate to the nucleus. There, it induces the expression of pro-inflammatory genes, such as those for cytokines and enzymes like COX-2. Betalains have been demonstrated to inhibit this pathway, which is a likely mechanism for their anti-inflammatory effects.^[3]



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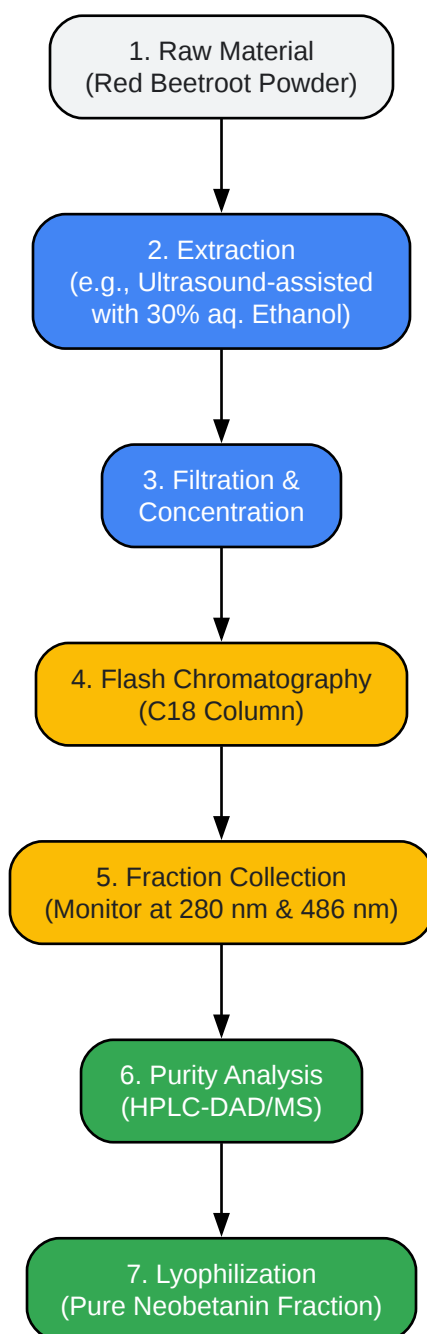
Inhibition of the NF- κ B inflammatory pathway by **Neobetanim**.

Experimental Protocols

The following sections detail methodologies for the extraction, purification, analysis, and bioactivity assessment of **Neobetanim**.

Isolation and Purification from *Beta vulgaris*

This protocol is adapted from flash chromatography methods developed for the purification of major betalains.[6] **Neobetanim** is often co-purified with betanin and its other degradation products.



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Workflow for the isolation and analysis of **Neobetanin**.

Methodology:

- Extraction: Employ ultrasound-assisted extraction on red beetroot powder using 30% aqueous ethanol as the solvent.[8]

- Concentration: Filter the resulting extract to remove solid plant material and concentrate it under reduced pressure.
- Flash Chromatography:
 - Column: C18 reverse-phase flash chromatography column.
 - Mobile Phase A: Water with 0.1% (v/v) formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% (v/v) formic acid.
 - Gradient: A gradient from 0% to 60% B.[6]
 - Detection: Monitor the eluate using UV detectors at 280 nm and 486 nm (for betaxanthins and degradation products).[6]
- Fraction Collection: Collect fractions based on the elution profile. **Neobetanim** typically elutes after betanim.
- Purity Assessment: Analyze the collected fractions using analytical HPLC-DAD/MS to confirm the identity and purity of **Neobetanim**. A purity of 52% has been reported using this method.[6]
- Lyophilization: Freeze-dry the purified fractions to obtain **Neobetanim** as a stable powder.

Analytical Characterization by HPLC-MS/MS

Objective: To identify and quantify **Neobetanim** in biological matrices or purified fractions.

Methodology:

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system coupled with a Diode Array Detector (DAD) and a tandem Mass Spectrometer (MS/MS).[9]
- Column: C18 reverse-phase column (e.g., 150 x 2.1 mm, 3.5 μ m).[9]
- Mobile Phase:
 - Solvent A: 0.012% formic acid in water with 5 mM ammonia.[9]

- Solvent B: 0.012% formic acid in acetonitrile/water (95:5) with 5 mM ammonia.[9]
- Gradient Elution: A long gradient is typically used to separate the various betalain compounds. An example gradient is 0-17% B over ~77 minutes.[9]
- Detection:
 - DAD: Monitor at the characteristic absorbance maximum of **Neobetainin** (~478 nm) and other betalains (~536 nm for betacyanins).[6]
 - MS/MS: Use electrospray ionization (ESI) in positive mode. Monitor for the specific parent and fragment ions of **Neobetainin** for definitive identification.

Antioxidant Activity: DPPH Radical Scavenging Assay

Objective: To quantify the free radical scavenging activity of **Neobetainin** and determine its IC₅₀ value.[3]

Methodology:

- Reagent Preparation:
 - Prepare a stock solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol (e.g., 0.1 mM).
 - Prepare serial dilutions of **Neobetainin** in methanol at various concentrations.
- Reaction:
 - In a 96-well plate, mix a fixed volume of the DPPH solution with the different concentrations of **Neobetainin**.
 - Include a control (DPPH solution with methanol only) and a blank for each concentration (**Neobetainin** solution with methanol only, to correct for its color).
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.[3]

- Measurement: Measure the absorbance of the solutions at the characteristic wavelength of DPPH (~517 nm) using a microplate spectrophotometer.[3]
- Calculation:
 - Calculate the percentage of DPPH radical scavenging activity for each concentration using the formula: % Scavenging = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] * 100$ (where A is absorbance)
 - Plot the percentage of scavenging activity against the concentration of **Neobetainin**.
 - Determine the IC₅₀ value (the concentration required to scavenge 50% of DPPH radicals) from the plot.[6]

Conclusion

Neobetainin (CAS 71199-29-6) is a bioactive betacyanin pigment with notable antioxidant properties. Its unique chemical structure, an aromatized form of betanin, contributes to its distinct orange-yellow color and its potential to modulate cellular pathways like Nrf2-ARE and NF-κB, which are critical in managing oxidative stress and inflammation. While further quantitative studies are needed to fully elucidate its therapeutic efficacy, the experimental protocols outlined in this guide provide a robust framework for its isolation, characterization, and functional assessment. This information serves as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

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